

Technical Guide: Physicochemical Properties of 4-Fluoro-3-(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 4-Fluoro-3-(trifluoromethyl)aniline

Cat. No.: B1329471

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This technical guide provides a detailed overview of the boiling point and density of **4-Fluoro-3-(trifluoromethyl)aniline** (CAS No: 2357-47-3), a key intermediate in pharmaceutical and agrochemical synthesis. This document presents the core physical properties, outlines the standard experimental methodologies for their determination, and offers a logical visualization of the compound's characteristics.

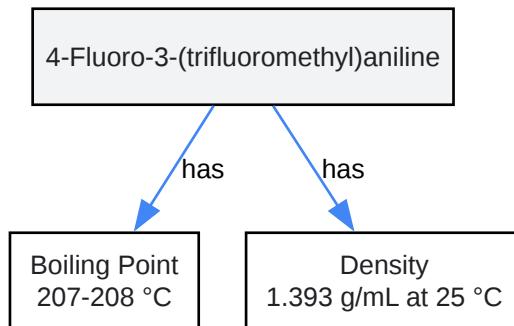
Core Physicochemical Data

The essential physical properties of **4-Fluoro-3-(trifluoromethyl)aniline** have been compiled from established chemical literature. These values are critical for process design, safety assessments, and quality control in a laboratory and industrial setting.

Property	Value	Conditions	Source
Boiling Point	207-208 °C	Standard atmospheric pressure	Literature[1][2]
Density	1.393 g/mL	25 °C	Literature[1][2]
Refractive Index	n _{20/D} 1.466	20 °C	Literature[1][2]
Flash Point	92 °C	Closed cup	Literature[1]

Visualization of Compound Properties

The following diagram illustrates the relationship between **4-Fluoro-3-(trifluoromethyl)aniline** and its key physical properties.



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Caption: Relationship between **4-Fluoro-3-(trifluoromethyl)aniline** and its physical properties.

Experimental Protocols

While the specific experimental reports for the literature values of **4-Fluoro-3-(trifluoromethyl)aniline** are not publicly detailed, the following are standard and widely accepted methodologies for determining the boiling point and density of liquid organic compounds. It is highly probable that similar protocols were employed to establish the reported values.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **4-Fluoro-3-(trifluoromethyl)aniline**, the Thiele tube method is a common and efficient laboratory technique.

Methodology: Thiele Tube Method

- Sample Preparation: A small quantity (a few milliliters) of **4-Fluoro-3-(trifluoromethyl)aniline** is placed into a small test tube.
- Capillary Tube Insertion: A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.

- Apparatus Assembly: The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then secured in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil).
- Heating: The side arm of the Thiele tube is gently and uniformly heated. This design promotes the circulation of the oil, ensuring even heat distribution.
- Observation: As the temperature rises, a steady stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until the bubbling is rapid and continuous.
- Boiling Point Determination: The heat source is then removed. The liquid begins to cool, and the rate of bubbling slows. The boiling point is the temperature at which the last bubble emerges and the liquid just begins to enter the capillary tube.^[2] This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.

Determination of Density

The density of a liquid is its mass per unit volume. For precise measurements of liquid densities, pycnometry is a standard and accurate method.

Methodology: Pycnometry

- Pycnometer Preparation: A pycnometer (a small glass flask with a precisely known volume) is thoroughly cleaned, dried, and its mass is accurately measured on an analytical balance.
- Sample Filling: The pycnometer is filled with **4-Fluoro-3-(trifluoromethyl)aniline**. Care is taken to avoid air bubbles. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- Temperature Equilibration: The filled pycnometer is placed in a temperature-controlled water bath (e.g., at 25 °C) to allow the liquid to reach thermal equilibrium. The volume of the liquid will adjust to the temperature, and any excess may need to be removed.
- Final Mass Measurement: The pycnometer and its contents are removed from the water bath, carefully dried on the outside, and weighed again on the analytical balance.

- Calculation: The mass of the aniline derivative is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

This guide provides the fundamental physicochemical data and the likely experimental context for **4-Fluoro-3-(trifluoromethyl)aniline**, supporting its safe and effective use in research and development.

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References

- 1. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 2. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
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